

Application Notes and Protocols for the Solid-Phase Synthesis of Oligopeptide-41

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Compound of Interest

Compound Name: Oligopeptide-41

Cat. No.: B12383207

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Abstract

Oligopeptide-41 is a synthetic peptide composed of 13 amino acids (Ala-Ser-Ala-Lys-Trp-Thr-His-Asn-Gly-Gly-Glu-Met-Phe) recognized for its potential in promoting hair growth.[1][2] Its mechanism of action involves the modulation of the Wnt/ β -catenin signaling pathway, a critical pathway in hair follicle development and regeneration. Specifically, **Oligopeptide-41** is reported to suppress Dickkopf 1 (DKK-1), a natural inhibitor of the Wnt pathway. By inhibiting DKK-1, **Oligopeptide-41** may help to maintain a cellular environment conducive to hair growth. This document provides a detailed, representative protocol for the solid-phase peptide synthesis (SPPS) of **Oligopeptide-41**, along with an overview of its biological context and relevant quantitative data.

Introduction

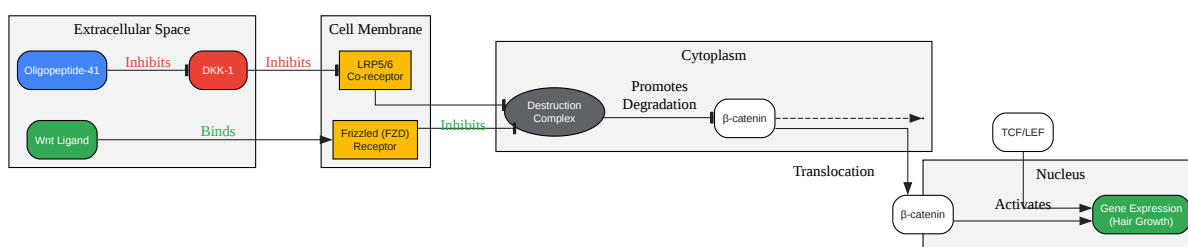
The synthesis of peptides for therapeutic and cosmetic applications has advanced significantly with the refinement of solid-phase peptide synthesis (SPPS). This methodology allows for the efficient and controlled assembly of amino acids into a desired sequence on a solid support. **Oligopeptide-41**, with its sequence Ala-Ser-Ala-Lys-Trp-Thr-His-Asn-Gly-Gly-Glu-Met-Phe, is a prime candidate for SPPS. Understanding the synthesis protocol is crucial for researchers and developers working on hair growth-promoting agents.

Biological Context: The Wnt/ β -catenin Signaling Pathway

The Wnt/ β -catenin signaling pathway is fundamental to the development and cycling of hair follicles. In the canonical pathway, Wnt ligands bind to Frizzled (FZD) receptors and LRP5/6 co-receptors on the cell surface. This binding event leads to the inhibition of a destruction complex, which otherwise phosphorylates and targets β -catenin for degradation. The resulting accumulation of β -catenin in the cytoplasm allows for its translocation to the nucleus, where it acts as a transcriptional co-activator, promoting the expression of genes involved in cell proliferation and differentiation essential for hair growth.

Dickkopf 1 (DKK-1) is a secreted protein that acts as an antagonist to this pathway by binding to the LRP5/6 co-receptor, thereby preventing the formation of the Wnt-FZD-LRP5/6 complex and leading to the degradation of β -catenin. **Oligopeptide-41** is designed to inhibit DKK-1, thus relieving the inhibition of the Wnt/ β -catenin pathway and promoting the signaling cascade that supports hair follicle activity.

Signaling Pathway of **Oligopeptide-41** in Hair Follicle Cells



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Caption: Wnt/ β -catenin signaling pathway and the inhibitory role of **Oligopeptide-41** on DKK-1.

Quantitative Data

While specific quantitative data for the synthesis of **Oligopeptide-41** is not widely published, the following table summarizes expected and reported values for this peptide and for SPPS of similar peptides.

| Parameter | Typical/Reported Value | Notes |
|---------------------|------------------------|--|
| Purity | >98% | As reported by commercial suppliers. [1] [2] [3] |
| Molecular Weight | 1435.56 g/mol | Calculated based on the amino acid sequence. |
| Yield (Crude) | 70-90% | Typical for SPPS of a 13-mer peptide. |
| Yield (Purified) | 30-50% | Dependent on the efficiency of purification. |
| Coupling Efficiency | >99% per step | Monitored by qualitative tests (e.g., Kaiser test). |

Experimental Protocols

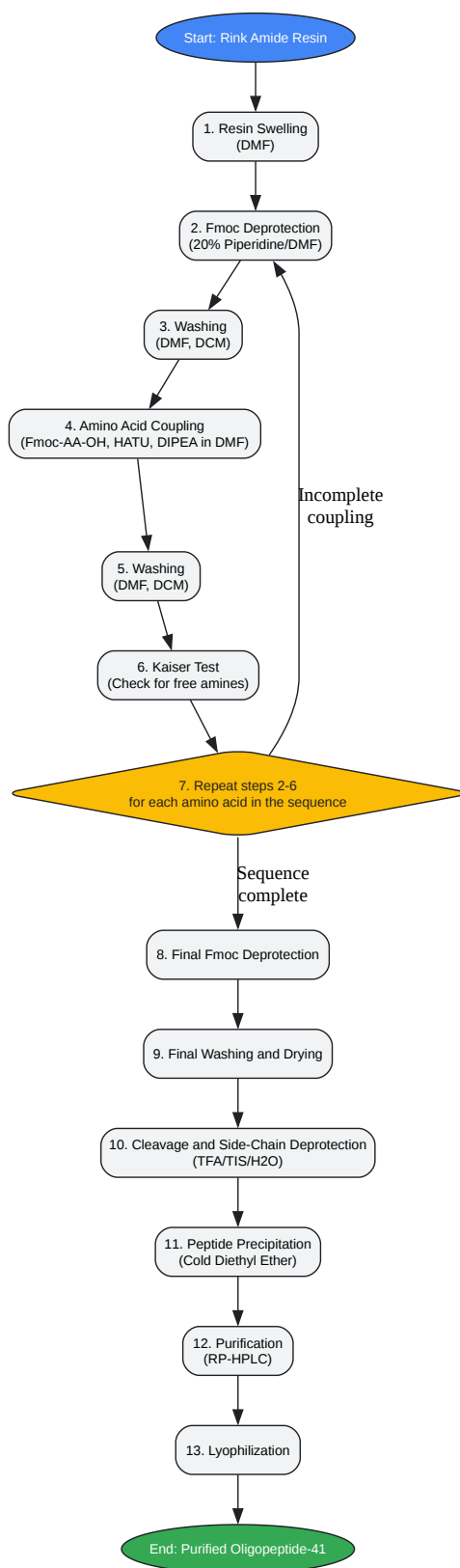
The following is a representative protocol for the manual solid-phase synthesis of **Oligopeptide-41** using the widely adopted Fmoc/tBu strategy.

Materials and Reagents

- Resin: Rink Amide resin (provides a C-terminal amide upon cleavage).
- Fmoc-protected Amino Acids: Fmoc-Phe-OH, Fmoc-Met-OH, Fmoc-Glu(OtBu)-OH, Fmoc-Gly-OH, Fmoc-Asn(Trt)-OH, Fmoc-His(Trt)-OH, Fmoc-Thr(tBu)-OH, Fmoc-Trp(Boc)-OH, Fmoc-Lys(Boc)-OH, Fmoc-Ala-OH, Fmoc-Ser(tBu)-OH.
- Coupling Reagent: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate).

- Base: DIPEA (N,N-Diisopropylethylamine).
- Deprotection Reagent: 20% Piperidine in DMF (N,N-Dimethylformamide).
- Solvents: DMF, DCM (Dichloromethane), Diethyl ether.
- Cleavage Cocktail: 95% TFA (Trifluoroacetic acid), 2.5% TIS (Triisopropylsilane), 2.5% Water.
- Qualitative Monitoring: Kaiser test kit.

Synthesis Workflow



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